

Essential Safety and Operational Guide for Handling (+)-cis-Khellactone

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Compound of Interest

Compound Name: (+)-cis-Khellactone

Cat. No.: B107364

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This guide provides critical safety and logistical information for researchers, scientists, and drug development professionals working with **(+)-cis-Khellactone**. The following procedures are designed to ensure the safe handling, use, and disposal of this compound in a laboratory setting.

Chemical Identifier:

- Substance Name: **(+)-cis-Khellactone**
- CAS Number: 15645-11-1

Hazard Summary: According to the Safety Data Sheet (SDS), **(+)-cis-Khellactone** is classified as acutely toxic if swallowed and is suspected of causing genetic defects. It is imperative that all safety precautions are understood and followed before handling this substance.

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **(+)-cis-Khellactone** to minimize exposure and ensure personal safety.

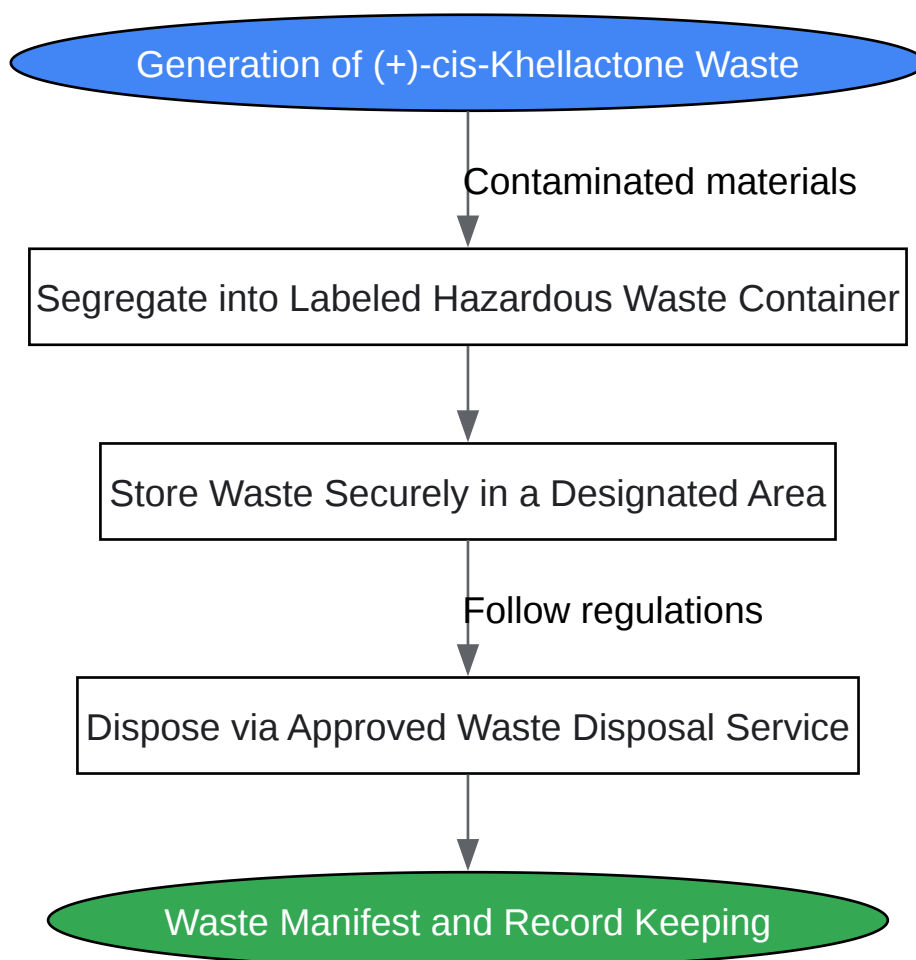
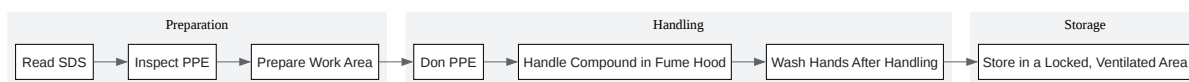
PPE Category	Specification	Purpose
Hand Protection	Chemical-resistant gloves (e.g., nitrile rubber, neoprene).	To prevent skin contact. Gloves should be inspected prior to use and replaced if any signs of degradation are present.
Eye/Face Protection	Safety glasses with side-shields or chemical safety goggles. A face shield may be required for larger quantities.	To protect eyes and face from splashes or airborne particles.
Skin and Body Protection	A lab coat or chemical-resistant apron. Full-body protective clothing may be necessary for larger quantities or in case of potential for significant exposure.	To protect skin and personal clothing from contamination.
Respiratory Protection	Use in a well-ventilated area or under a chemical fume hood. If ventilation is inadequate, a NIOSH-approved respirator with appropriate cartridges should be used.	To prevent inhalation of dust or aerosols. The necessity of respiratory protection should be determined by a workplace risk assessment.

Operational Plan: Step-by-Step Handling Protocol

This protocol outlines the procedural steps for the safe handling of **(+)-cis-Khellactone** from receipt to use.

- Preparation and Pre-Handling:
 - Obtain and thoroughly read the Safety Data Sheet (SDS) before use.
 - Ensure all necessary PPE is available and in good condition.
 - Work in a designated area, preferably a chemical fume hood, to control exposure.

- Have an emergency plan in place, including the location of safety showers, eyewash stations, and spill kits.
- Handling the Compound:
 - Wear all required PPE as specified in the table above.
 - Avoid direct contact with the substance.
 - Do not eat, drink, or smoke in the handling area.
 - Wash hands thoroughly after handling, even if gloves were worn.
 - Avoid the formation of dust and aerosols.
- Storage:
 - Store in a tightly closed container in a dry, well-ventilated place.
 - Store locked up and away from incompatible materials.



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